

Physical and chemical characteristics of 1,2,4,5-Tetrachlorobenzene

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Compound of Interest

Compound Name: 1,2,4,5-Tetrachlorobenzene

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An In-Depth Technical Guide to the Physical and Chemical Characteristics of **1,2,4,5-Tetrachlorobenzene**

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,2,4,5-tetrachlorobenzene**, tailored for researchers, scientists, and professionals in drug development.

General Information

1,2,4,5-Tetrachlorobenzene is a chlorinated aromatic hydrocarbon.^[1] It appears as colorless crystals or a white crystalline solid, sometimes in the form of flakes or powder, and possesses a strong, unpleasant odor.^{[1][2][3]} At room temperature, it exists in a solid state.^[2]

Molecular Structure:

Caption: Molecular structure of **1,2,4,5-Tetrachlorobenzene**.

Physical Properties

The physical properties of **1,2,4,5-tetrachlorobenzene** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₂ Cl ₄	[4][5][6]
Molecular Weight	215.89 g/mol	[5][7][8]
CAS Number	95-94-3	[4][5][7]
Appearance	Colorless crystals, white crystalline solid	[2][9]
Odor	Unpleasant	[3][4]
Melting Point	138-142 °C	[4]
Boiling Point	240-246 °C	[8][10]
Density	1.86 g/cm ³	[4][7]
Vapor Pressure	0.005 mm Hg (at 20 °C)	[7]
Water Solubility	0.5 mg/L	[7]
Solubility in Organic Solvents	Soluble in toluene	[4]

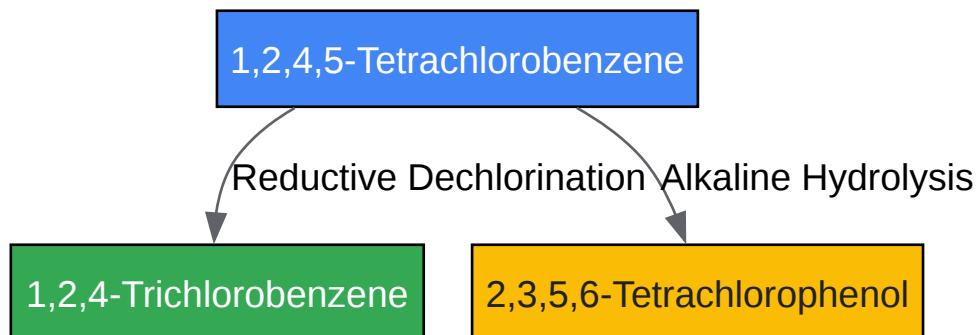
Chemical Properties and Reactivity

1,2,4,5-Tetrachlorobenzene is a stable compound but can undergo several chemical reactions, including:

- Reductive Dechlorination: This process involves the removal of chlorine atoms. It can occur under anaerobic conditions, where it is transformed into 1,2,4-trichlorobenzene.[10] This reaction can be mediated by microbial activity.
- Formation of 2,3,5,6-Tetrachlorophenol: Through alkaline hydrolysis, **1,2,4,5-tetrachlorobenzene** can be converted to 2,3,5,6-tetrachlorophenol.[11]
- Photolysis: When exposed to sunlight, it can degrade into other chlorinated compounds, such as 1,2,4-trichlorobenzene and various isomers of dichlorobenzene and polychlorinated biphenyls.[10]

- Incompatibilities: It is incompatible with strong oxidizing agents and reacts explosively with alkaline methanol solutions.[10]

The following diagram illustrates key chemical transformations of **1,2,4,5-tetrachlorobenzene**.



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Caption: Key chemical reactions of **1,2,4,5-Tetrachlorobenzene**.

Experimental Protocols

Detailed experimental protocols for the determination of all physical and chemical properties of **1,2,4,5-tetrachlorobenzene** are not readily available in the searched literature. However, this section outlines general methodologies that are commonly used for these types of measurements.

Determination of Melting Point

A common method for determining the melting point of a crystalline solid is using a Thiele tube or a melting point apparatus.

- Principle: A small, powdered sample is heated slowly, and the temperature range from the first sign of melting to the complete liquefaction is recorded.
- General Procedure (Thiele Tube Method):
 - A small amount of the crystalline **1,2,4,5-tetrachlorobenzene** is placed in a capillary tube, which is then attached to a thermometer.

- The thermometer and capillary tube are immersed in a heating bath (e.g., mineral oil) within a Thiele tube.
- The Thiele tube is heated gently and evenly.
- The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point can be determined by distillation or by using a micro-boiling point method.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- General Procedure (Distillation Method):
 - A sample of **1,2,4,5-tetrachlorobenzene** is placed in a distillation flask with boiling chips.
 - The flask is heated, and the vapor rises and is condensed.
 - The temperature of the vapor is measured with a thermometer placed at the level of the side arm of the distillation head.
 - The constant temperature observed during the distillation of the pure liquid is the boiling point.

Determination of Water Solubility

The shake-flask method is a common technique for determining the water solubility of a substance.

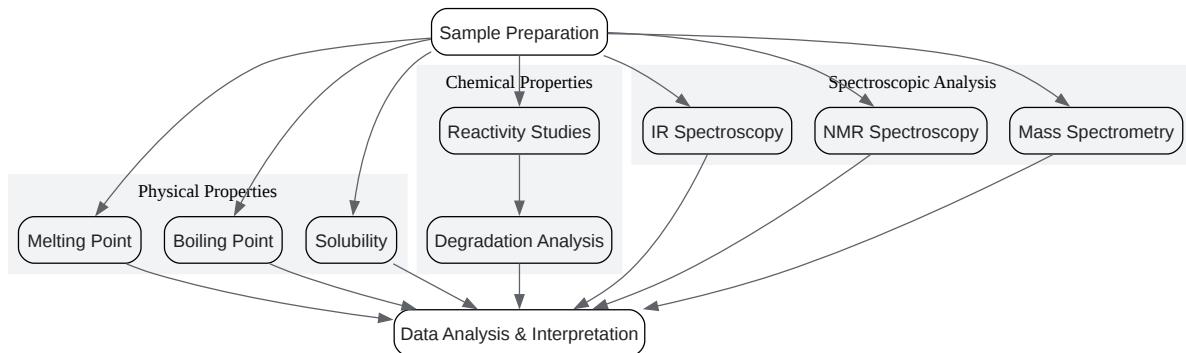
- Principle: A supersaturated solution of the solute in water is agitated until equilibrium is reached. The concentration of the dissolved solute is then measured.
- General Procedure:

- An excess amount of **1,2,4,5-tetrachlorobenzene** is added to a flask containing purified water.
- The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is then filtered or centrifuged to remove the undissolved solid.
- The concentration of **1,2,4,5-tetrachlorobenzene** in the aqueous phase is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Spectroscopic Analysis

- Infrared (IR) Spectroscopy: IR spectra can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. A sample can be prepared as a KBr pellet or dissolved in a suitable solvent (e.g., carbon tetrachloride or carbon disulfide). The NIST WebBook provides an IR spectrum of **1,2,4,5-tetrachlorobenzene** recorded in a solution.[12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra are typically recorded on a high-resolution NMR spectrometer. The sample is dissolved in a deuterated solvent, such as chloroform-d (CDCl_3). ChemicalBook provides access to the ^1H NMR spectrum of **1,2,4,5-tetrachlorobenzene**.[10]
- Mass Spectrometry (MS): Mass spectra can be obtained using various ionization techniques, such as electron ionization (EI). The NIST WebBook provides an electron ionization mass spectrum for this compound.[9]

The following diagram illustrates a general workflow for the characterization of **1,2,4,5-tetrachlorobenzene**.



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Caption: General workflow for the characterization of **1,2,4,5-Tetrachlorobenzene**.

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